

An In-depth Technical Guide to Sodium Disulfite ($\text{Na}_2\text{S}_2\text{O}_5$)

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Compound of Interest

Compound Name: Sodium disulphite

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of sodium disulfite ($\text{Na}_2\text{S}_2\text{O}_5$), also known as sodium metabisulfite or sodium pyrosulfite, an inorganic salt widely used in pharmaceutical development and various laboratory settings.^{[1][2]} It serves as a critical excipient, primarily valued for its antioxidant and preservative properties.^{[3][4]}

Chemical Identity and Physicochemical Properties

Sodium disulfite is an ionic compound composed of two sodium cations (Na^+) and one disulfite anion ($\text{S}_2\text{O}_5^{2-}$).^[2] It presents as a white or yellowish-white crystalline powder with a distinct odor of sulfur dioxide.^{[5][6]}

Table 1: Physicochemical Properties of Sodium Disulfite ($\text{Na}_2\text{S}_2\text{O}_5$)

Property	Value	Reference(s)
Molecular Formula	Na₂S₂O₅	[6] [7]
Molecular Weight	190.11 g/mol	[6] [7]
CAS Number	7681-57-4	[6] [8]
EC Number	231-673-0	[9]
Appearance	White or yellowish crystalline powder	[6] [10]
Odor	Pungent, sulfur-like	[5] [9]
Melting Point	Decomposes at ~150 °C (302 °F)	[2] [5] [10]
Density	2.36 g/cm ³ at 20 °C	[10] [11]
Solubility in Water	470 g/L at 20 °C; 667 g/L at 25 °C	[10] [12]

| pH | 4.0 - 4.6 (in a 1 in 10 solution) |[\[5\]](#)[\[13\]](#) |

Chemical Reactions and Mechanism of Action

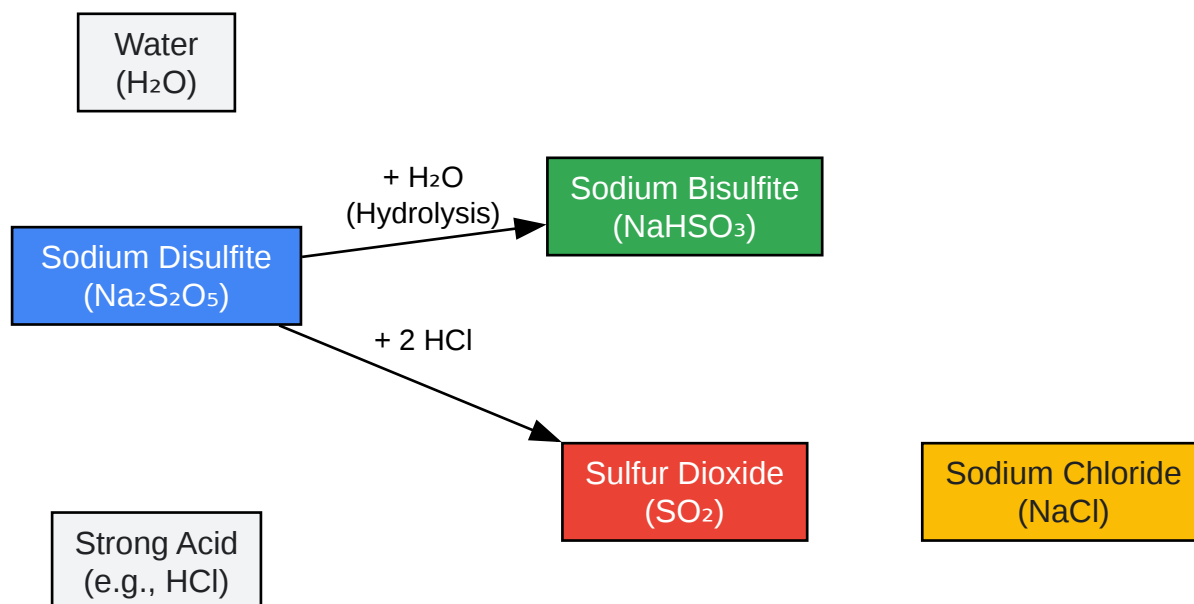
The primary function of sodium disulfite in research and pharmaceutical applications stems from its ability to act as a potent reducing agent and antioxidant.[\[14\]](#) This activity is mediated through its hydrolysis product, sodium bisulfite (NaHSO₃).

Upon dissolution in water, sodium disulfite rapidly hydrolyzes to form an equilibrium with sodium bisulfite.[\[15\]](#) $\text{Na}_2\text{S}_2\text{O}_5 + \text{H}_2\text{O} \rightleftharpoons 2 \text{NaHSO}_3$

In acidic conditions, it releases sulfur dioxide (SO₂) gas, which is a key active species for its preservative action.[\[2\]](#) The reaction with a strong acid like hydrochloric acid (HCl) proceeds as follows: $\text{Na}_2\text{S}_2\text{O}_5 + 2 \text{HCl} \rightarrow 2 \text{NaCl} + 2 \text{SO}_2 + \text{H}_2\text{O}$ [\[2\]](#)

As an antioxidant, the bisulfite ion readily reacts with dissolved oxygen, preventing the oxidative degradation of sensitive Active Pharmaceutical Ingredients (APIs).[\[16\]](#) This is

particularly crucial for APIs with ortho- or para-hydroxybenzyl alcohol derivatives, such as epinephrine (adrenaline).[6][15]



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Figure 1. Key aqueous and acidic reactions of sodium disulfite.

Applications in Drug Development and Research

Sodium disulfite is a widely accepted pharmaceutical excipient used to enhance the stability and shelf-life of drug products.[17][18][19]

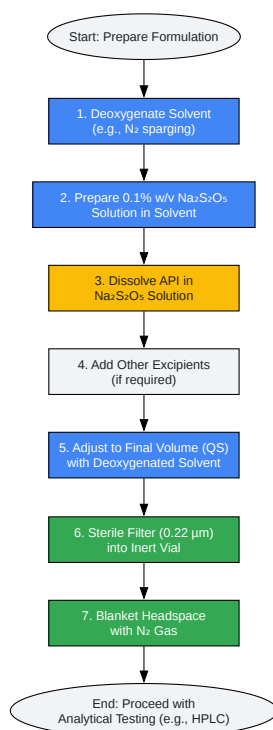
- **Antioxidant:** It is a primary choice for preventing the oxidation of APIs sensitive to degradation, such as epinephrine, certain vitamins, and biologics.[3][4][15] It is commonly used in parenteral (injectable), topical, and oral formulations.[20]
- **Preservative:** By releasing sulfur dioxide, it inhibits the growth of bacteria, yeasts, and molds, ensuring the microbial integrity of liquid formulations like syrups and injectables.[3][5]
- **Reducing Agent:** In specific chemical syntheses and analytical procedures, it is used as a reducing agent.[21] For example, it can be used to reduce ferric iron (III) to the more soluble ferrous iron (II).[22]

- Analytical Chemistry: It is employed in various analytical methods, including the development of stability-indicating HPLC methods for drug products.[23]

Typical concentrations in parenteral formulations range from 0.01% to 0.1%.[20]

Experimental Protocols

This protocol outlines a general workflow for incorporating sodium disulfite as an antioxidant to protect an oxygen-sensitive API during the preparation of a liquid formulation for analytical testing.



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Figure 2. Workflow for using Na₂S₂O₅ as a stabilizer in API solution prep.

Methodology:

- **Solvent Deoxygenation:** Begin by sparging the primary solvent (e.g., Water for Injection, WFI) with an inert gas like nitrogen for at least 30 minutes to remove dissolved oxygen.
- **Antioxidant Solution Preparation:** In a clean, calibrated volumetric flask, accurately weigh pharmaceutical-grade sodium disulfite to prepare the target concentration (e.g., 0.1% w/v). Dissolve it in a portion of the deoxygenated solvent.
- **API Dissolution:** Accurately weigh the sensitive API and dissolve it completely in the sodium disulfite solution. Gentle agitation or sonication may be used if necessary.
- **Addition of Other Excipients:** If the formulation requires other components (e.g., buffers, tonicity agents), they should be added at this stage.
- **Final Volume Adjustment:** Adjust the solution to the final target volume using the deoxygenated solvent.
- **Filtration and Packaging:** Sterile filter the final solution through a 0.22 μm filter into a depyrogenated glass vial.
- **Inert Atmosphere:** Before sealing, blanket the headspace of the vial with nitrogen gas to minimize oxygen exposure during storage.
- **Analysis:** The stabilized formulation is now ready for subsequent stability studies or analytical testing.

This protocol determines the purity of a sodium disulfite sample. The principle involves the oxidation of sulfite by a known excess of iodine, followed by back-titration of the unreacted iodine with a standard sodium thiosulfate solution.^[13]

Materials:

- Sodium Disulfite sample
- 0.1 N Iodine standard solution
- 0.1 N Sodium Thiosulfate standard solution

- 1% Starch indicator solution
- Hydrochloric Acid, concentrated

Procedure:

- Accurately weigh approximately 0.2 g of the sodium disulfite sample into a glass-stoppered flask.
- Carefully add exactly 50.0 mL of 0.1 N iodine solution to the flask and immediately stopper it.
- Allow the reaction to proceed for 5 minutes in a dark place.
- Add 1 mL of concentrated hydrochloric acid.
- Titrate the excess (unreacted) iodine with 0.1 N sodium thiosulfate solution until the solution turns pale yellow.
- Add 1-2 mL of starch indicator solution. The solution will turn dark blue.
- Continue the titration with sodium thiosulfate until the blue color disappears completely.
- Record the volume of sodium thiosulfate used and perform the calculation. Each mL of 0.1 N iodine is equivalent to 4.753 mg of $\text{Na}_2\text{S}_2\text{O}_5$.[\[13\]](#)

Safety and Toxicology

Sodium disulfite is classified as harmful if swallowed and causes serious eye damage.[\[9\]](#) Contact with acids liberates toxic sulfur dioxide gas.[\[24\]](#) For a fraction of the population, particularly asthmatics, sulfites can cause allergic reactions of varying severity.[\[15\]](#)[\[25\]](#)

Table 2: Toxicological Data for Sodium Disulfite

Parameter	Value	Species	Reference(s)
Acute Oral LD ₅₀	1540 mg/kg	Rat	[9][26]
Acute Dermal LD ₅₀	> 2000 mg/kg	Rat	[9][27]
GHS Hazard Statements	H302 (Harmful if swallowed), H318 (Causes serious eye damage)	N/A	

| JECFA ADI | 0-0.7 mg/kg bw (Group ADI for sulfites, expressed as SO₂) | Human |[6][13] |

Proper personal protective equipment (PPE), including safety goggles and gloves, should always be used when handling the compound.[10] Work should be conducted in a well-ventilated area or a fume hood.[28]

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